

Application Notes and Protocols: Synthesis of Benzhydrol 2-chloroethyl ether from Benzhydrol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **Benzhydrol 2-chloroethyl ether**

Cat. No.: **B134878**

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These application notes provide a detailed protocol for the synthesis of **Benzhydrol 2-chloroethyl ether**, a valuable intermediate in organic synthesis, from the starting materials benzhydrol and 2-chloroethanol. The intended audience for this document includes researchers, scientists, and professionals involved in drug development and chemical synthesis.

Reaction Data Summary

The following table summarizes the key quantitative data for the synthesis of **Benzhydrol 2-chloroethyl ether**.

Reactant/Reagent	Molecular Weight (g/mol)	Amount (g)	Moles (mmol)	Volume (mL)	Role
Benzhydrol	184.24	5.0	27.14	-	Starting Material
2-Chloroethanol	80.51	3.27	40.62	3.5	Reagent
Concentrated Sulfuric Acid	98.08	0.8	8.16	-	Catalyst
Dry Benzene	78.11	-	-	10.0	Solvent
Anhydrous Sodium Sulfate	142.04	-	-	-	Drying Agent
Product	Molecular Weight (g/mol)	Theoretical Yield (g)	Actual Yield (g)	Yield (%)	
Benzhydryl 2-chloroethyl ether	246.73	6.7	6.7	~100%	

Experimental Protocol

This protocol details the acid-catalyzed etherification of benzhydrol with 2-chloroethanol.

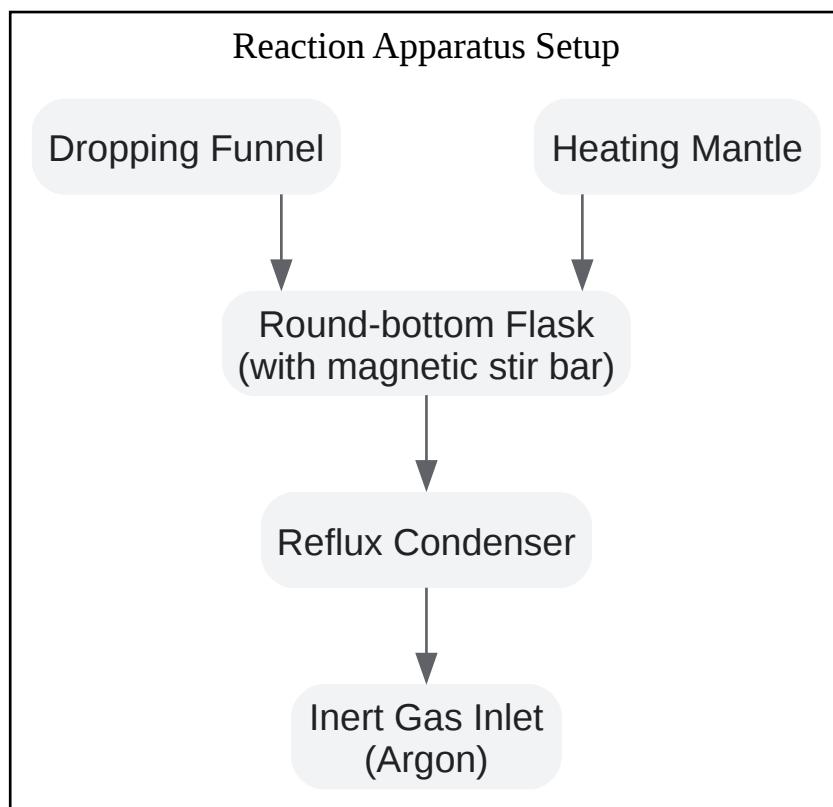
1. Materials and Equipment:

- Chemicals:
 - Benzhydrol
 - 2-Chloroethanol

- Concentrated Sulfuric Acid (H_2SO_4)
- Dry Benzene
- Anhydrous Sodium Sulfate (Na_2SO_4)
- Deionized Water
- Equipment:

- Round-bottom flask
- Reflux condenser
- Heating mantle with magnetic stirrer
- Dropping funnel
- Separatory funnel
- Beakers and Erlenmeyer flasks
- Rotary evaporator
- Standard laboratory glassware
- Inert gas supply (e.g., Argon)

2. Reaction Setup:



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Caption: Diagram of the reaction apparatus setup.

3. Procedure:

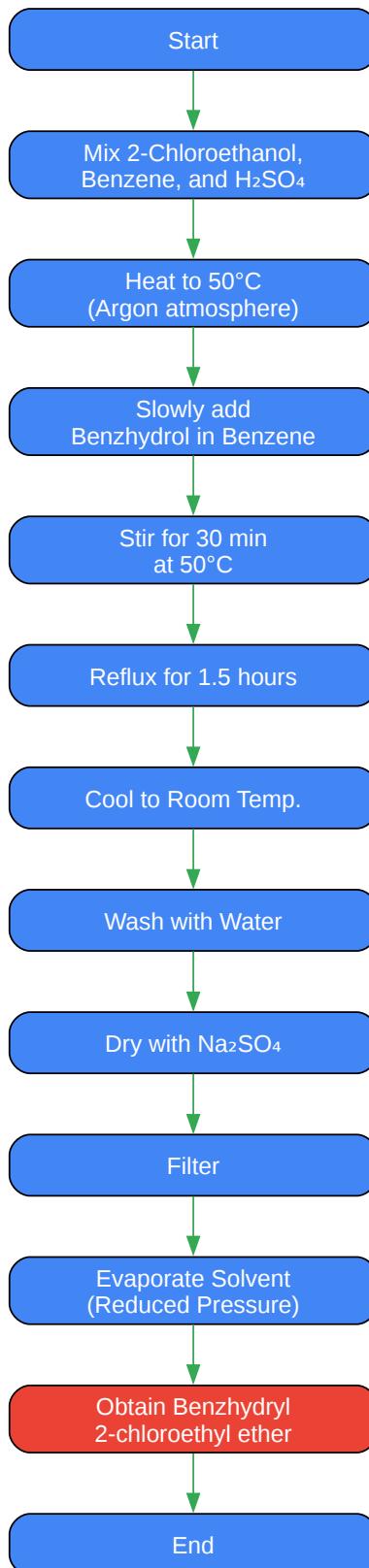
- To a solution of 3.27 g of 2-chloroethanol in 3.5 ml of dry benzene in a round-bottom flask, add 0.8 g of concentrated sulfuric acid.[1]
- Heat the mixture to 50°C under an argon atmosphere with stirring.[1]
- Slowly add a solution of 5.0 g of benzhydrol in 6.5 ml of dry benzene to the heated mixture using a dropping funnel.[1]
- After the addition is complete, continue stirring at 50°C for 30 minutes.[1]
- Increase the temperature to reflux the mixture and maintain reflux for 1.5 hours.[1]

4. Workup and Purification:

- Allow the reaction mixture to cool to room temperature.[1]
- Transfer the mixture to a separatory funnel and wash the benzene layer with water to remove the acid and any remaining 2-chloroethanol.[1]
- Dry the organic layer over anhydrous sodium sulfate.[1]
- Filter to remove the sodium sulfate.
- Remove the benzene solvent by distillation under reduced pressure using a rotary evaporator to yield the crude product.[1] The reported yield of **benzhydryl 2-chloroethyl ether** is 6.7 g.[1]

Experimental Workflow

The following diagram illustrates the complete workflow for the synthesis of **Benzhydryl 2-chloroethyl ether**.

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Caption: Workflow for the synthesis of **Benzhydryl 2-chloroethyl ether**.

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References

- 1. prepchem.com [prepchem.com]
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